

Application Notes and Protocols for SNAP 94847 Hydrochloride

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Compound of Interest

Compound Name: SNAP 94847 hydrochloride

Cat. No.: B2784360

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Introduction

SNAP 94847 hydrochloride is a potent and selective antagonist of the melanin-concentrating hormone receptor 1 (MCHR1), a G protein-coupled receptor predominantly expressed in the brain.[1][2] MCHR1 is implicated in the regulation of energy homeostasis, mood, and sleep.[2][3] As a selective antagonist, **SNAP 94847 hydrochloride** is a valuable tool for investigating the physiological and pathological roles of the MCH-MCHR1 system and for the potential development of therapeutics for obesity, anxiety, and depression.[2][3] These application notes provide detailed protocols for the preparation of **SNAP 94847 hydrochloride** stock solutions for in vitro and in vivo studies, along with relevant technical data and safety information.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **SNAP 94847 hydrochloride** is presented in the table below.

Property	Value
Chemical Name	N-[3-[1-[[4-(3,4-Difluorophenoxy)phenyl]methyl]-4-piperidinyl]-4-methylphenyl]-2-methylpropanamide hydrochloride
Molecular Formula	C ₂₉ H ₃₃ ClF ₂ N ₂ O ₂
Molecular Weight	515.03 g/mol [1]
CAS Number	1781934-47-1[1]
Appearance	Solid powder
Purity	≥98% (HPLC)[1]
Biological Activity	Selective MCHR1 antagonist with a K _i of 2.2 nM and K _d of 530 pM.[2]

Solubility Data

The solubility of **SNAP 94847 hydrochloride** in various solvents is crucial for the preparation of stock solutions.

Solvent	Maximum Concentration	Notes
DMSO	250 mg/mL (485.41 mM)	Ultrasonic assistance may be required.[1]
Ethanol	100 mM	
Water	< 0.1 mg/mL	Considered insoluble.[1]
In Vivo Formulation 1	≥ 2.08 mg/mL (4.04 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline.[1]
In Vivo Formulation 2	≥ 2.08 mg/mL (4.04 mM)	10% DMSO, 90% (20% SBE-β-CD in saline).[1]
In Vivo Formulation 3	≥ 2.08 mg/mL (4.04 mM)	10% DMSO, 90% corn oil.[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **SNAP 94847 hydrochloride** in dimethyl sulfoxide (DMSO), a common solvent for in vitro cell-based assays.

Materials:

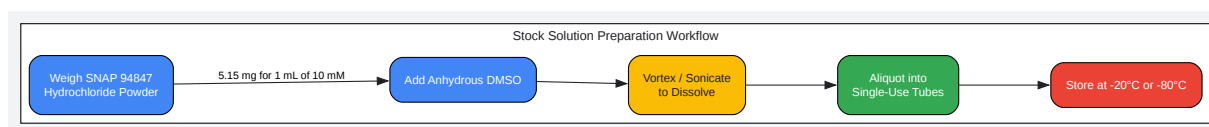
- **SNAP 94847 hydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **SNAP 94847 hydrochloride** needed using the following formula: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.001 \text{ L} \times 0.01 \text{ mol/L} \times 515.03 \text{ g/mol} = 5.15 \text{ mg}$
- Weigh the compound: Accurately weigh 5.15 mg of **SNAP 94847 hydrochloride** powder using a calibrated analytical balance and place it in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound: Vortex the solution vigorously until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[\[1\]](#)

- Storage: Store the 10 mM stock solution at -20°C or -80°C in tightly sealed, light-protected aliquots to avoid repeated freeze-thaw cycles.[1] When stored at -20°C, the solution is stable for at least one month, and at -80°C, it is stable for up to six months.[1]

Note on Cell Culture Applications: When preparing working solutions for cell culture, it is crucial to minimize the final concentration of DMSO to avoid solvent-induced cytotoxicity. Typically, the final DMSO concentration should be kept below 0.5%. To achieve this, perform serial dilutions of the stock solution in your cell culture medium immediately before use.



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Caption: Workflow for preparing a **SNAP 94847 hydrochloride** stock solution.

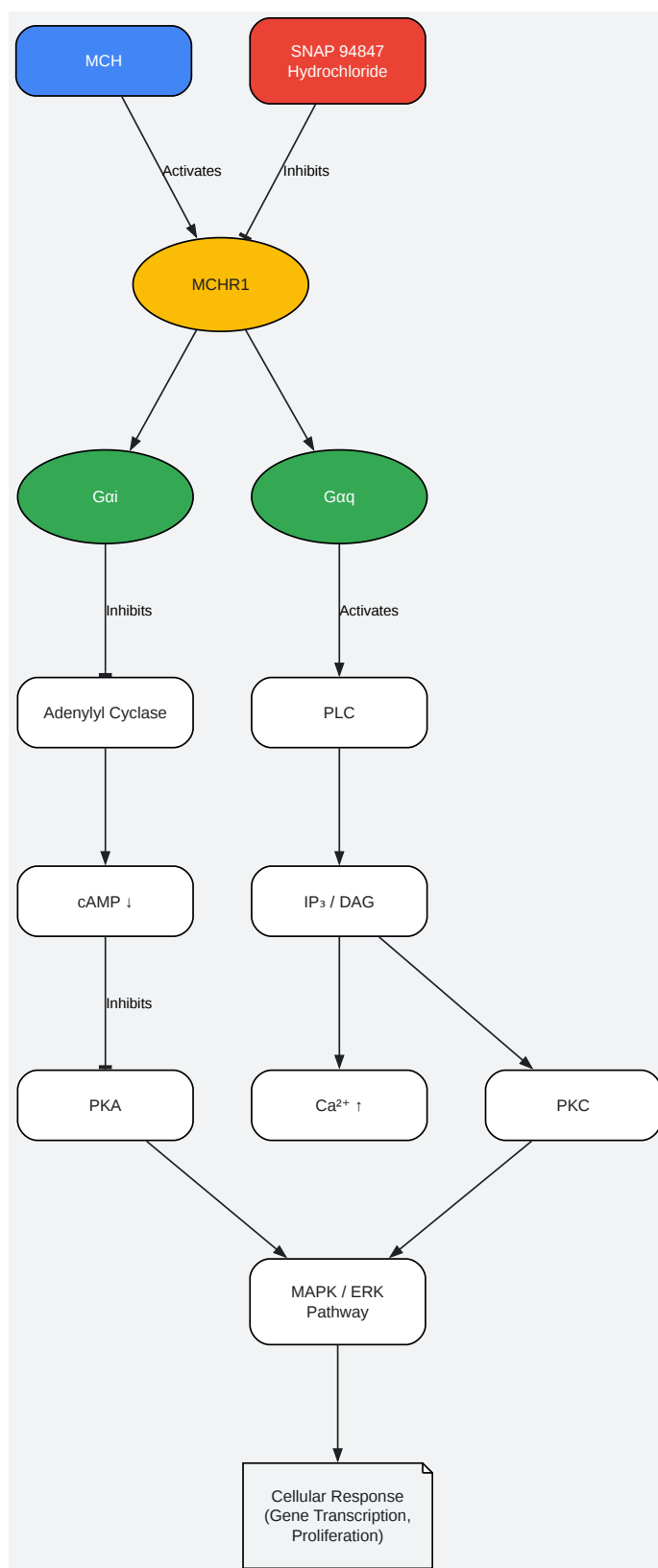
Mechanism of Action and Signaling Pathway

SNAP 94847 hydrochloride acts as a selective antagonist at the MCHR1 receptor.[2] MCHR1 is a G protein-coupled receptor that can couple to different G proteins, primarily G α i and G α q.[3][4] Upon binding of the endogenous ligand, melanin-concentrating hormone (MCH), MCHR1 initiates downstream signaling cascades. By blocking the binding of MCH, **SNAP 94847 hydrochloride** inhibits these signaling events.

The activation of MCHR1 by MCH leads to:

- G α i-mediated pathway: Inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels and subsequent reduction in Protein Kinase A (PKA) activity.[3][5]
- G α q-mediated pathway: Activation of phospholipase C (PLC), which in turn leads to the production of inositol trisphosphate (IP $_3$) and diacylglycerol (DAG). This results in an increase in intracellular calcium (Ca $^{2+}$) and activation of Protein Kinase C (PKC).[5]

Both pathways can ultimately influence the activity of downstream effectors such as the mitogen-activated protein kinase (MAPK/ERK) pathway, which plays a role in cell proliferation and gene transcription.[5][6]



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Caption: MCHR1 signaling pathway and the inhibitory action of SNAP 94847.

Safety and Handling

As a specific Material Safety Data Sheet (MSDS) for **SNAP 94847 hydrochloride** is not readily available, general laboratory safety precautions for handling chemical compounds should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling the solid compound and its solutions.
- Handling: Avoid inhalation of the powder by handling it in a well-ventilated area or a chemical fume hood. Avoid contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.^{[7][8]}
- Disposal: Dispose of the compound and its solutions in accordance with local, state, and federal regulations.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **SNAP 94847 hydrochloride**.

- Solid Form: The solid powder should be stored at 4°C, protected from moisture.^[1]
- Stock Solutions: As previously mentioned, stock solutions in DMSO should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[1] It is recommended to prepare single-use aliquots to prevent degradation from multiple freeze-thaw cycles.

By following these guidelines, researchers can ensure the accurate and effective use of **SNAP 94847 hydrochloride** in their studies investigating the MCH-MCHR1 system.

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